

# Handling, storage, and safety precautions for 2-Nitrobenzamide.

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## Compound of Interest

Compound Name: 2-Nitrobenzamide

Cat. No.: B184338

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## Application Notes and Protocols for 2-Nitrobenzamide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **2-Nitrobenzamide**. Adherence to these guidelines is crucial to mitigate potential risks in a laboratory setting.

### Application Note: Handling and Storage

#### General Handling Precautions

**2-Nitrobenzamide** is a beige crystalline powder that should be handled with care.<sup>[1]</sup> It is classified as harmful if swallowed and causes skin and eye irritation.<sup>[1][2][3]</sup> Inhalation of dust may cause respiratory irritation.<sup>[1]</sup> All handling of **2-Nitrobenzamide** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure. Avoid generating dust during handling. Do not eat, drink, or smoke in areas where **2-Nitrobenzamide** is handled, stored, or used.

#### Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Nitrobenzamide** to prevent skin and eye contact.

- **Eye and Face Protection:** Wear tightly fitting safety goggles or a face shield.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat are mandatory. Gloves should be inspected for integrity before use and changed immediately if contaminated.
- **Respiratory Protection:** If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

## Storage

Store **2-Nitrobenzamide** in a tightly closed container in a cool, dry, and well-ventilated area. It should be stored away from incompatible materials such as strong oxidizing agents and strong bases. The recommended storage temperature is room temperature.

## In-Vitro Experiment Preparation

For in-vitro screening, a stock solution can be prepared. For example, to prepare a 10 mM stock solution in Dimethyl sulfoxide (DMSO), carefully weigh the desired amount of **2-Nitrobenzamide** and dissolve it in the calculated volume of DMSO. Gentle warming in a water bath may be necessary to aid dissolution. Store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

## Protocol: Safe Laboratory Use of 2-Nitrobenzamide

This protocol outlines the steps for the safe handling of **2-Nitrobenzamide** during a typical laboratory experiment.

## Materials and Equipment

- **2-Nitrobenzamide**
- Appropriate solvent (e.g., DMSO)
- Analytical balance
- Spatula

- Weighing paper or boat
- Glassware (e.g., beaker, flask)
- Stir plate and stir bar
- Chemical fume hood
- Personal Protective Equipment (as specified above)

## Experimental Procedure

- Preparation: Before starting, ensure the chemical fume hood is functioning correctly and the sash is at the appropriate height. Don all required PPE.
- Weighing:
  - Place a weighing paper or boat on the analytical balance and tare.
  - Carefully transfer the desired amount of **2-Nitrobenzamide** from the storage container to the weighing paper using a clean spatula. Avoid creating dust.
  - Record the exact weight.
- Dissolving:
  - Place a stir bar in a beaker or flask containing the desired solvent.
  - Place the beaker or flask on a stir plate inside the fume hood.
  - Carefully add the weighed **2-Nitrobenzamide** to the solvent while it is stirring.
  - If necessary, gently warm the solution on a hot plate (with stirring) to aid dissolution. Do not overheat.
- Reaction Setup:
  - Once the **2-Nitrobenzamide** is fully dissolved, it can be transferred to the reaction vessel as required by the specific experimental protocol.

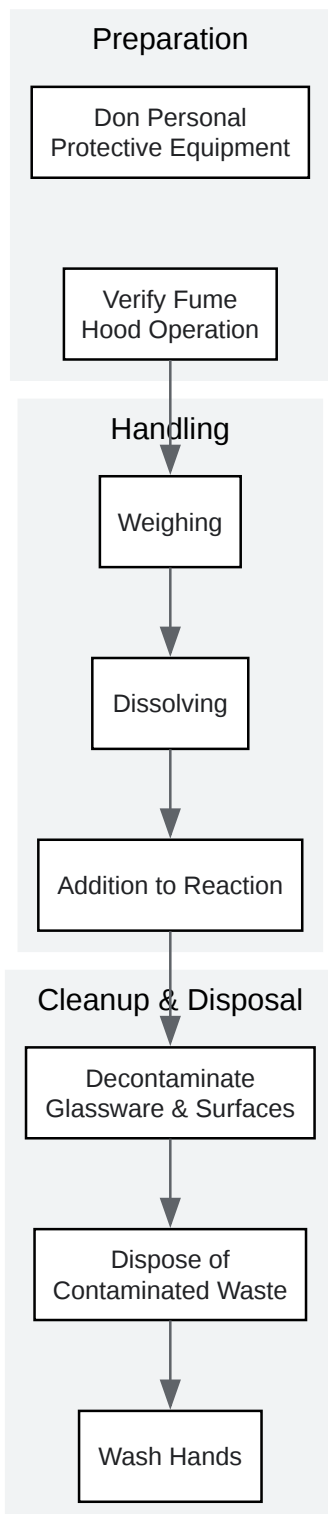
- Cleanup:
  - Clean all glassware and equipment thoroughly after use.
  - Wipe down the work area within the fume hood.
  - Dispose of any contaminated materials (e.g., weighing paper, gloves) in a designated hazardous waste container.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling is complete.

## Quantitative Data

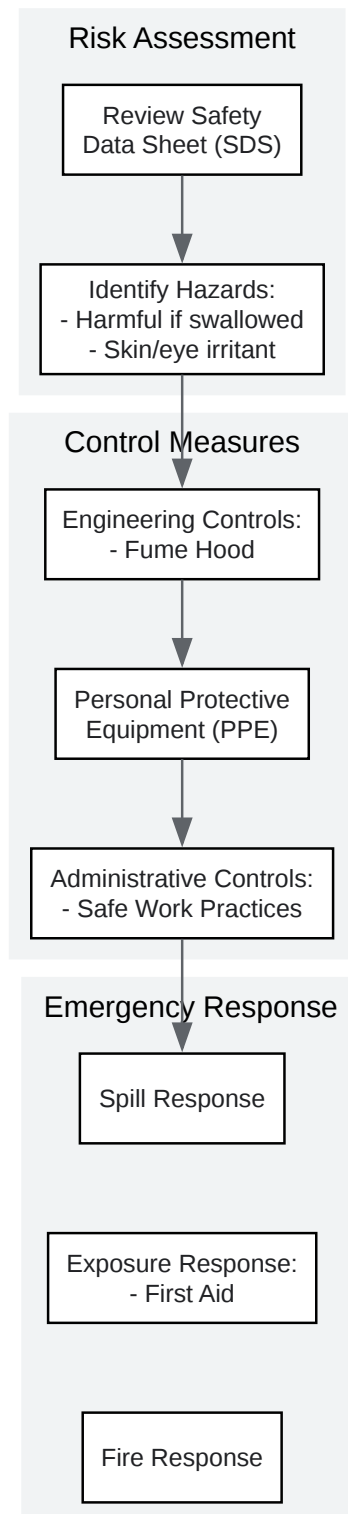
Parameter	Value	Reference
GHS Classification	Acute toxicity, Oral (Category 4), Skin irritation (Category 2), Eye irritation (Category 2), Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	
Pictogram		
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Toxicity Data	Intraperitoneal LDLo (mouse): 500 mg/kg	
Molecular Weight	166.13 g/mol	
Melting Point	174-178 °C	
Boiling Point	317 °C	
Water Solubility	<0.1 mg/mL at 64 °F	

## Visualizations

## Experimental Workflow for 2-Nitrobenzamide



## Logical Flow of Safety Precautions

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Nitrobenzamide | C<sub>7</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub> | CID 11876 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 610-15-1 Name: 2-nitrobenzamide [xixisys.com]
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